

Application Notes: Caspase-1 Activity Assay Using a Potential Inhibitor

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Compound of Interest

Compound Name: *Berkeleyamide B*

Cat. No.: *B15600634*

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Introduction

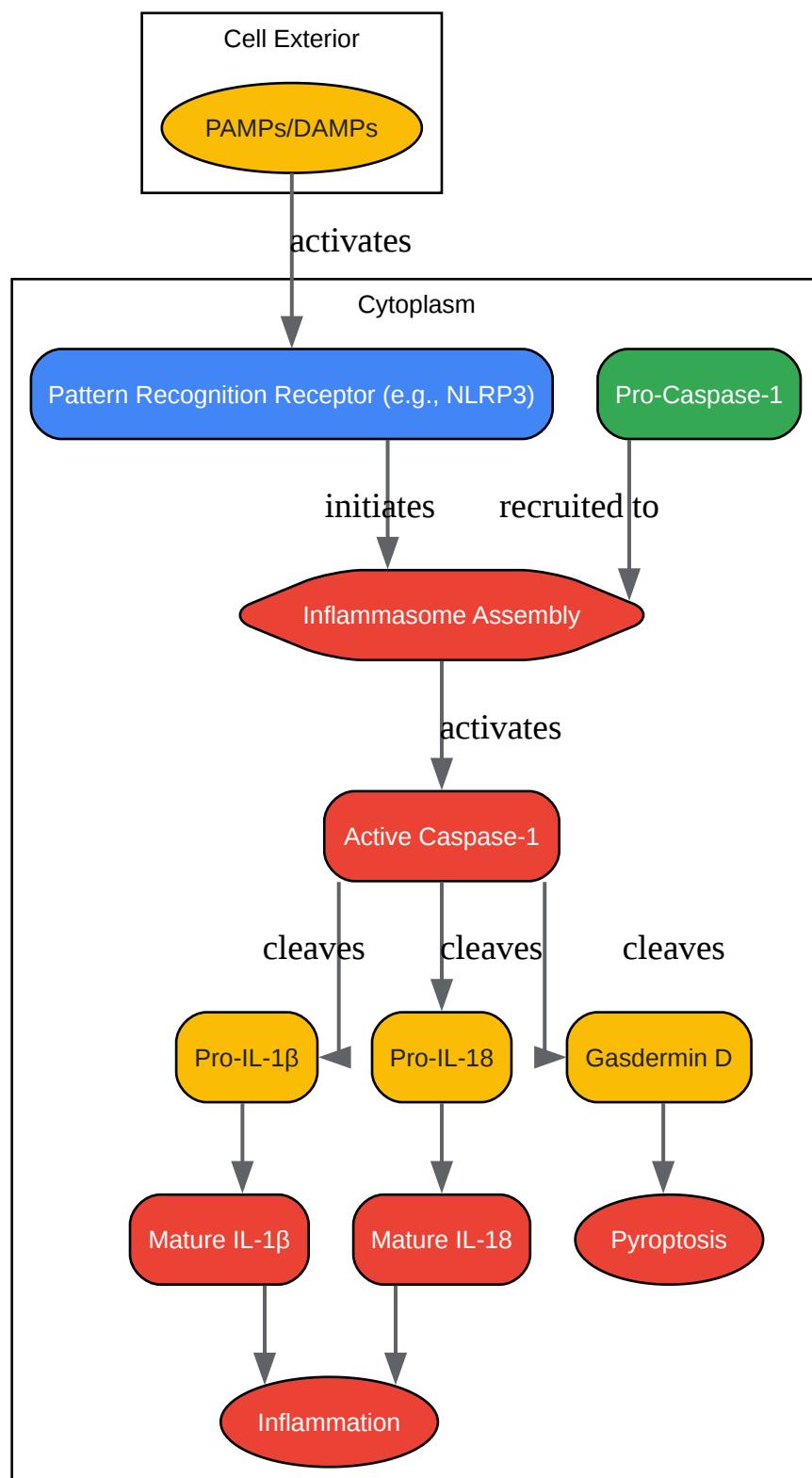
Caspase-1, also known as Interleukin-1 converting enzyme (ICE), is a critical cysteine protease that plays a central role in the innate immune system.^{[1][2]} It functions as an initiator of inflammation through its role in the activation of pro-inflammatory cytokines, namely pro-interleukin-1 β (pro-IL-1 β) and pro-interleukin-18 (pro-IL-18), by cleaving them into their mature, active forms.^{[1][3]} Caspase-1 activation itself is a tightly regulated process, occurring upon the assembly of a multi-protein complex called the inflammasome in response to various pathogenic and endogenous danger signals.^{[3][4][5]} Given its pivotal role in inflammation, caspase-1 has emerged as a significant therapeutic target for a range of inflammatory diseases. The development of specific inhibitors of caspase-1 is a key area of interest in drug discovery.

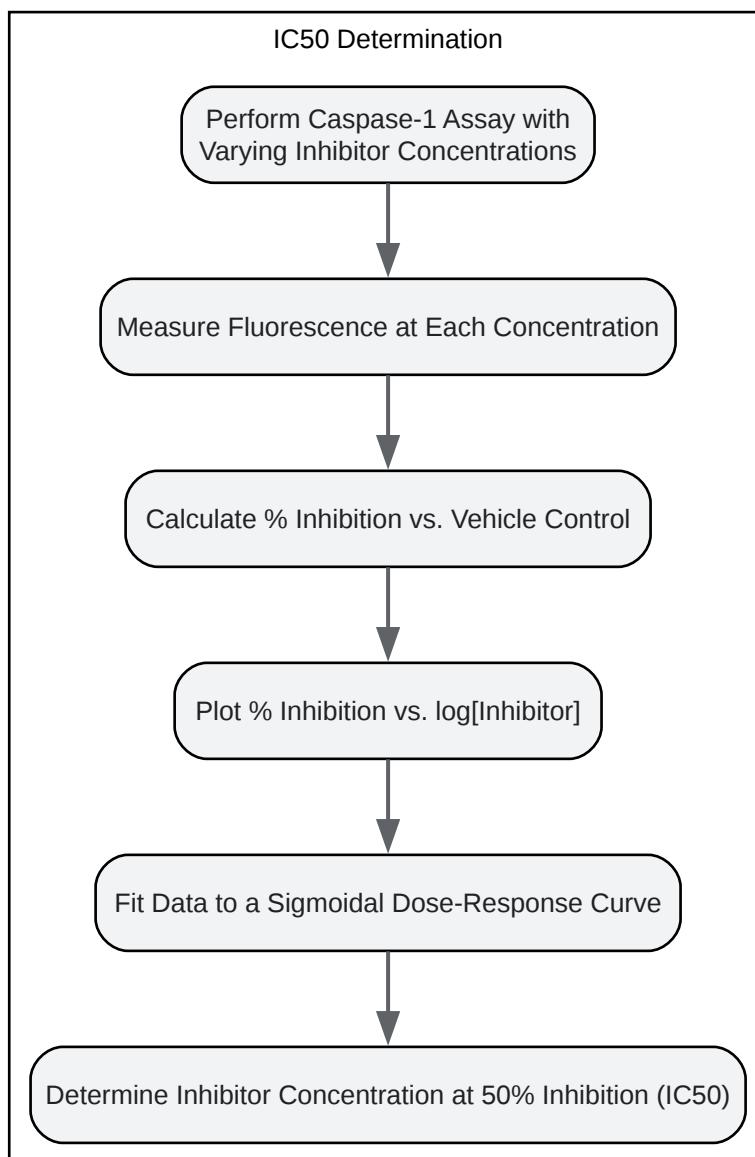
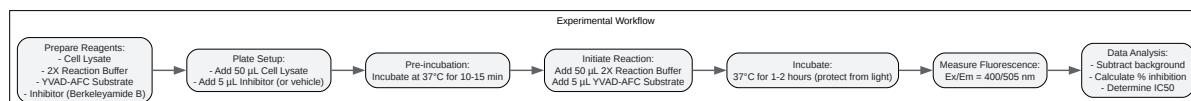
This document provides detailed protocols for assessing the activity of caspase-1 and for screening potential inhibitors, with a focus on the natural product **Berkeleyamide B**. While specific inhibitory data for **Berkeleyamide B** is not extensively available in public literature, the provided protocols are designed to be adaptable for testing any novel compound.

Caspase-1 Signaling Pathway

Caspase-1 is synthesized as an inactive zymogen, pro-caspase-1.^{[1][6]} Upon detection of pathogen-associated molecular patterns (PAMPs) or danger-associated molecular patterns

(DAMPs) by pattern recognition receptors (PRRs) like NLRP3, pro-caspase-1 is recruited to the inflammasome complex. This proximity facilitates its auto-cleavage and activation.[4][5] Activated caspase-1 then proceeds to cleave its downstream targets, pro-IL-1 β and pro-IL-18, leading to their secretion and the initiation of an inflammatory cascade.[1][3] Additionally, activated caspase-1 can cleave Gasdermin D, leading to a form of pro-inflammatory cell death known as pyroptosis.[1]





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